

(S)-1,1,1-Trifluoro-2-propanol safety and handling precautions

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Compound of Interest

Compound Name: (S)-1,1,1-Trifluoro-2-propanol

Cat. No.: B1588066

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An In-Depth Technical Guide to the Safe Handling of (S)-1,1,1-Trifluoro-2-propanol

Introduction: Understanding (S)-1,1,1-Trifluoro-2-propanol

(S)-1,1,1-Trifluoro-2-propanol (CAS No: 3539-97-7) is a chiral fluorinated alcohol increasingly utilized by researchers and drug development professionals.^{[1][2]} Its unique properties as a solvent, catalyst, and synthetic intermediate make it a valuable component in the synthesis of pharmaceuticals, agrochemicals, and other complex organic compounds.^{[1][3]} However, its chemical characteristics, particularly its high flammability and irritant properties, necessitate a robust understanding and implementation of stringent safety protocols.

This guide provides a comprehensive overview of the safety and handling precautions for **(S)-1,1,1-Trifluoro-2-propanol**, grounded in established safety data and best laboratory practices. The causality behind each recommendation is explained to ensure a culture of safety and self-validation within the laboratory environment.

Section 1: Hazard Identification and GHS Classification

A thorough risk assessment begins with a clear understanding of the inherent hazards.

(S)-1,1,1-Trifluoro-2-propanol is classified as a hazardous substance under the Globally

Harmonized System (GHS). The primary risks involve flammability and irritation to the skin, eyes, and respiratory system.[4][5][6]

GHS Hazard Summary

The following table summarizes the GHS classification for **(S)-1,1,1-Trifluoro-2-propanol**. It is imperative that all personnel handling this substance are familiar with these pictograms and their meanings.

Pictogram	GHS Classification	Hazard Statement
	Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor[4][5][6]
	Skin Corrosion/Irritation, Category 2	H315: Causes skin irritation[4][5][6]
	Serious Eye Damage/Eye Irritation, Category 2A	H319: Causes serious eye irritation[4][5][6]
	Specific Target Organ Toxicity — Single Exposure, Category 3 (Respiratory System)	H335: May cause respiratory irritation[4][5][6]

Interpretation of Hazards for Laboratory Practice

- H225: Highly Flammable Liquid and Vapor: This is arguably the most critical immediate hazard. With a flash point of approximately 18.3°C (64.9°F), this substance can ignite at typical room temperatures from sparks, hot surfaces, or open flames.[6] Vapors are denser than air and can travel a considerable distance to an ignition source and "flash back." [7][8] This necessitates the use of intrinsically safe, explosion-proof equipment and strict avoidance of all ignition sources.
- H315 & H319: Skin and Eye Irritation: Direct contact can cause significant irritation, redness, and discomfort.[9] Prolonged skin contact should be avoided, and any contamination of the eyes must be treated as a serious incident requiring immediate and prolonged irrigation.[4]

- H335: Respiratory Irritation: Inhalation of vapors can irritate the respiratory tract.[9][10] Therefore, handling must occur in a well-ventilated area, preferably within a certified chemical fume hood, to keep vapor concentrations below exposure limits.

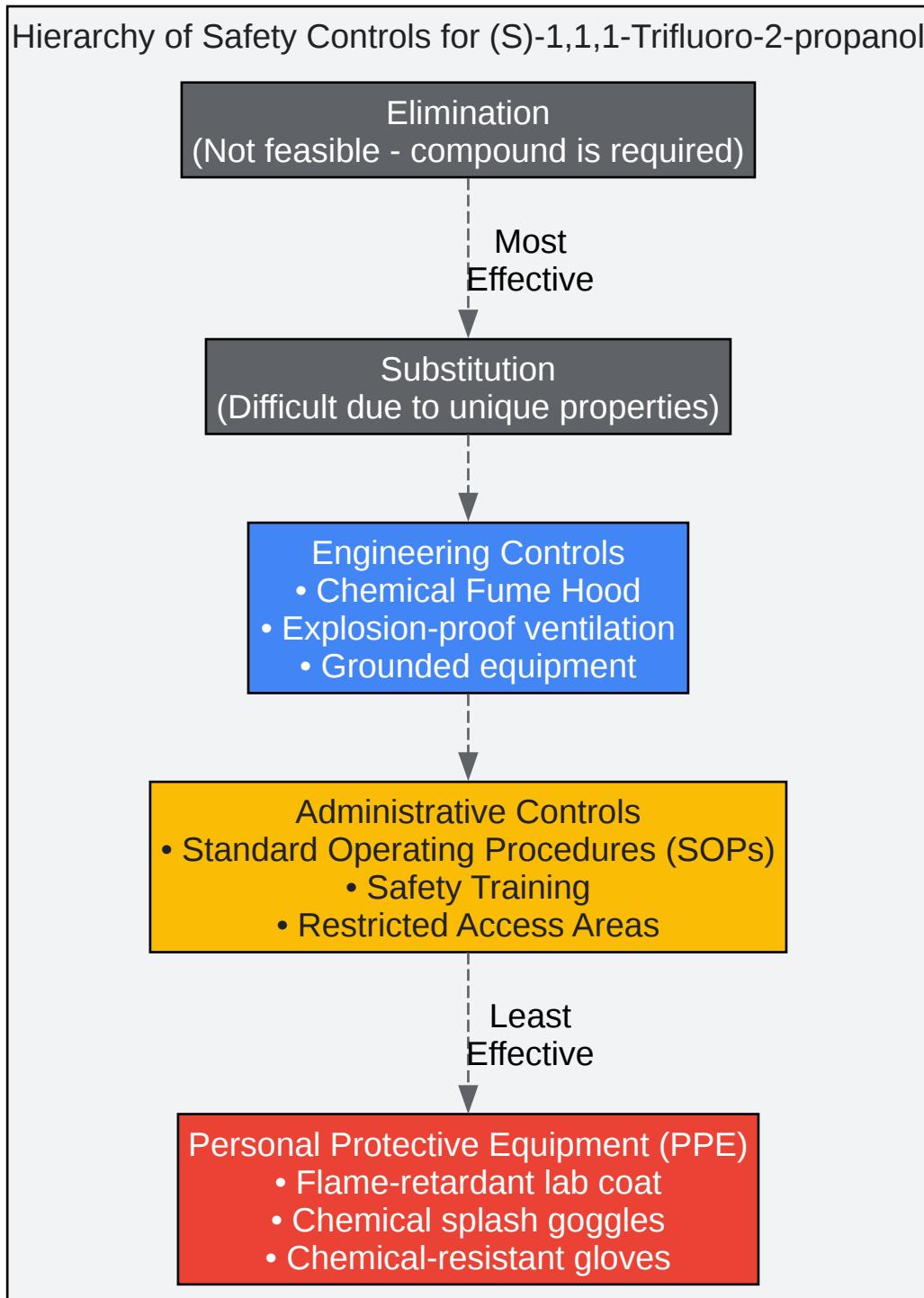
Section 2: Physicochemical Properties for Risk Assessment

Understanding the physical properties of a chemical is fundamental to predicting its behavior and managing risks effectively.

Property	Value	Source
Molecular Formula	C ₃ H ₅ F ₃ O	[1][5]
Molecular Weight	114.07 g/mol	[5][11]
Appearance	Colorless liquid	[1][5]
Boiling Point	81-82 °C (lit.)	[11][12]
Density	1.259 g/mL at 25 °C (lit.)	[11][12]
Flash Point	18.3 °C (64.9 °F) - closed cup	[6]
Solubility	Fully miscible in water	[12][13]

Section 3: Hierarchy of Controls for Exposure Prevention

A systematic approach to safety prioritizes the most effective control measures. The "Hierarchy of Controls" is a fundamental concept in chemical safety that provides a framework for minimizing risk. This is visualized in the diagram below.



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Caption: Hierarchy of controls, from most to least effective.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it comes into contact with the worker.

- Ventilation: All handling of **(S)-1,1,1-Trifluoro-2-propanol** must be conducted in a well-ventilated area. A properly functioning chemical fume hood is mandatory to control exposure to vapors.[14][15] The ventilation system should be explosion-proof.[7]
- Ignition Source Control: All sources of ignition—including open flames, sparks from electrical equipment, and static discharge—must be strictly eliminated from the handling area.[7][9] Use only non-sparking tools and explosion-proof electrical equipment.[7][14]
- Static Electricity: To prevent the buildup of electrostatic charge, which can serve as an ignition source, all metal containers and equipment must be grounded and bonded during transfer operations.[7][14]

Personal Protective Equipment (PPE): The Final Barrier

PPE is required for all handling procedures, even when engineering controls are in place.

- Eye and Face Protection: Use chemical safety goggles that conform to NIOSH (US) or EN 166 (EU) standards.[9] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[9]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Gloves must be inspected for integrity before each use. Use proper glove removal technique to avoid skin contact.[9]
 - Clothing: A flame-retardant lab coat or impervious clothing is essential.[9] Ensure that no skin is exposed.
- Respiratory Protection: Under normal operating conditions within a fume hood, respiratory protection is not typically required. However, if engineering controls fail or for emergency response, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is necessary.[9]

Section 4: Protocols for Safe Handling, Storage, and Disposal

Step-by-Step Handling Protocol

- Pre-Handling Check: Before starting, ensure all engineering controls (fume hood, grounding) are operational. Confirm the location of the nearest safety shower and eyewash station.[7]
- Don PPE: Put on all required PPE as detailed in Section 3.2.
- Grounding: Securely ground and bond the container before opening and during any transfer of the liquid.[7]
- Dispensing: Perform all transfers and manipulations within the chemical fume hood. Avoid splashing and generating mists.
- Closure: After use, ensure the container is tightly sealed.[9][10]
- Post-Handling: Wash hands and any potentially exposed skin thoroughly with soap and water after handling is complete.[9]

Storage Protocol

- Store in a cool, dry, and well-ventilated area designated for flammable liquids.[4][9]
- Keep containers tightly closed and upright to prevent leakage.[9]
- The storage area must be free of ignition sources and separated from incompatible materials, such as strong oxidizing agents.[1][7][13]
- Store in a locked cabinet or area accessible only to authorized personnel.[9]

Disposal Protocol

- Waste Classification: **(S)-1,1,1-Trifluoro-2-propanol** and any contaminated materials are considered hazardous waste.

- Collection: Collect surplus and non-recyclable solutions in their original containers or approved waste containers. Do not mix with other waste.[9]
- Disposal: Arrange for disposal through a licensed professional waste disposal company. All disposal must be in accordance with local, regional, and national environmental regulations. [9][10] Handle uncleaned empty containers as you would the product itself.[9]

Section 5: Emergency Procedures

Immediate and correct response to an emergency is critical to minimizing harm.

First Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7][16]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation occurs or persists.[4][16]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][16]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[9][16]

Note: Always show the Safety Data Sheet (SDS) to the attending medical professional.[9]

Fire-Fighting Protocol

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[\[10\]](#)[\[16\]](#) Water spray can be used to cool unopened containers.[\[9\]](#)
- Unsuitable Media: Do NOT use a direct water jet, as it may spread the fire.[\[9\]](#)
- Specific Hazards: The substance is highly flammable. Vapors can form explosive mixtures with air.[\[8\]](#) Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen fluoride.[\[7\]](#)[\[9\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[9\]](#)[\[16\]](#)

Accidental Release (Spill) Protocol

- Evacuate: Immediately evacuate personnel from the spill area.
- Isolate and Ventilate: Remove all sources of ignition and ensure adequate ventilation.[\[9\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[9\]](#)[\[10\]](#)
- Absorption: Contain and collect the spillage with a non-combustible, inert absorbent material (e.g., sand, earth, vermiculite).[\[9\]](#)
- Collection: Place the absorbed material into a suitable, closed container for disposal according to regulations.[\[10\]](#)
- Personal Protection: Ensure all personnel involved in the cleanup are wearing the appropriate PPE as described in Section 3.2.

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